

# Gold(I)-Catalyzed Synthesis Involving 4-Isopropylanisole: Application Notes and Protocols

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## Compound of Interest

Compound Name: 4-Isopropylanisole

Cat. No.: B1583350

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and data for the synthesis of functionalized molecules utilizing Gold(I) catalysis with **4-isopropylanisole** as a key reactant. The methodologies outlined are applicable for the creation of novel compounds with potential applications in medicinal chemistry and materials science.

## Application Note 1: Gold(I)-Catalyzed Intermolecular Hydroarylation of Allenes with 4-Isopropylanisole

This protocol details the Gold(I)-catalyzed addition of **4-isopropylanisole** to allenes, a reaction that forms a new carbon-carbon bond and provides access to allylated aromatic compounds. These products can serve as versatile intermediates in organic synthesis. The reaction proceeds at room temperature and is characterized by its regioselectivity for the terminal position of the allene.

### Reaction Principle:

The catalytic cycle is initiated by the coordination of the Gold(I) complex to the allene, which activates it towards nucleophilic attack by the electron-rich aromatic ring of **4-isopropylanisole**. Subsequent protonolysis of the resulting vinylgold intermediate regenerates the catalyst and yields the allylated arene product.

## Quantitative Data Summary

The following table summarizes typical reaction parameters and expected yields for the hydroarylation of various allenes with **4-isopropylanisole**, based on analogous reactions with other nucleophilic arenes.

Entry	Allene	Gold(I) Precatalyst	Silver Additive	Time (h)	Yield (%)
1	1,1-Dimethylallene	(PhO) <sub>3</sub> PAuCl	AgBF <sub>4</sub>	1	~85
2	Phenylallene	(PhO) <sub>3</sub> PAuCl	AgBF <sub>4</sub>	2	~80
3	Cyclohexylallene	(PhO) <sub>3</sub> PAuCl	AgBF <sub>4</sub>	1.5	~90

## Experimental Protocol

Materials:

- Gold(I) precatalyst: (Triphenylphosphite)gold(I) chloride ((PhO)<sub>3</sub>PAuCl)
- Silver salt additive: Silver tetrafluoroborate (AgBF<sub>4</sub>)
- Substrate: **4-Isopropylanisole**
- Reagent: Allene (e.g., 1,1-dimethylallene)
- Solvent: Dichloromethane (DCM), anhydrous
- Inert gas: Argon or Nitrogen

Procedure:

- To a flame-dried Schlenk tube under an inert atmosphere, add (PhO)<sub>3</sub>PAuCl (0.01 mmol, 2 mol%) and AgBF<sub>4</sub> (0.01 mmol, 2 mol%).

- Add anhydrous DCM (2.0 mL) and stir the mixture at room temperature for 5 minutes.
- Add **4-isopropylanisole** (0.5 mmol, 1.0 equiv).
- Slowly add the allene (0.55 mmol, 1.1 equiv) to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, quench the reaction by passing the mixture through a short plug of silica gel, eluting with DCM.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired allylated **4-isopropylanisole**.

## Application Note 2: Dual Gold/Photoredox-Catalyzed C(sp)-H Arylation of Terminal Alkynes with 4-Isopropylanisole Diazonium Salts

This protocol describes a modern synthetic method for the direct arylation of terminal alkynes using a diazonium salt derived from **4-isopropylanisole**. This dual catalytic system, employing both a gold catalyst and a photoredox catalyst, allows for the formation of a C(sp)-C(sp<sup>2</sup>) bond under mild, base-free conditions, making it a valuable tool for the synthesis of internal alkynes.

### Reaction Principle:

The reaction proceeds via a dual catalytic cycle. The photoredox catalyst, upon irradiation with visible light, generates an aryl radical from the diazonium salt. This radical then engages with the Gold(I)-activated alkyne. A subsequent reductive elimination from a Gold(III) intermediate furnishes the desired arylalkyne and regenerates the Gold(I) catalyst.

## Quantitative Data Summary

The following table outlines the reaction conditions and expected yields for the dual catalytic arylation of terminal alkynes with a diazonium salt of **4-isopropylanisole**.

Entry	Terminal Alkyne	Gold(I) Catalyst	Photocatalyst	Light Source	Time (h)	Yield (%)
1	Phenylacetylene	PPh <sub>3</sub> AuCl	Ru(bpy) <sub>3</sub> (PF <sub>6</sub> ) <sub>2</sub>	Blue LEDs	16	~75
2	1-Octyne	PPh <sub>3</sub> AuCl	Ru(bpy) <sub>3</sub> (PF <sub>6</sub> ) <sub>2</sub>	Blue LEDs	16	~60
3	Trimethylsilylacetylene	PPh <sub>3</sub> AuCl	Ru(bpy) <sub>3</sub> (PF <sub>6</sub> ) <sub>2</sub>	Blue LEDs	24	~55

## Experimental Protocol

### Materials:

- Gold(I) catalyst: (Triphenylphosphine)gold(I) chloride (PPh<sub>3</sub>AuCl)
- Photoredox catalyst: Tris(2,2'-bipyridyl)ruthenium(II) hexafluorophosphate (Ru(bpy)<sub>3</sub>(PF<sub>6</sub>)<sub>2</sub>)
- Aryl source: **4-Isopropylanisole** diazonium tetrafluoroborate
- Reagent: Terminal alkyne (e.g., phenylacetylene)
- Solvent: Acetonitrile (MeCN), degassed
- Light source: Blue LEDs (465 nm)

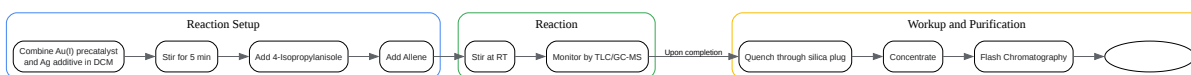
### Procedure:

- In a reaction vessel equipped with a magnetic stir bar, combine **4-isopropylanisole** diazonium tetrafluoroborate (0.2 mmol, 1.0 equiv), the terminal alkyne (0.3 mmol, 1.5 equiv), PPh<sub>3</sub>AuCl (0.005 mmol, 2.5 mol%), and Ru(bpy)<sub>3</sub>(PF<sub>6</sub>)<sub>2</sub> (0.002 mmol, 1 mol%).
- Add degassed acetonitrile (2.0 mL).
- Seal the vessel and place it in a reactor equipped with a cooling fan and a blue LED light source.

- Irradiate the reaction mixture with stirring at room temperature for the specified time.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, remove the solvent in vacuo.
- Purify the residue by flash column chromatography on silica gel to yield the target internal alkyne.

## Visualizations

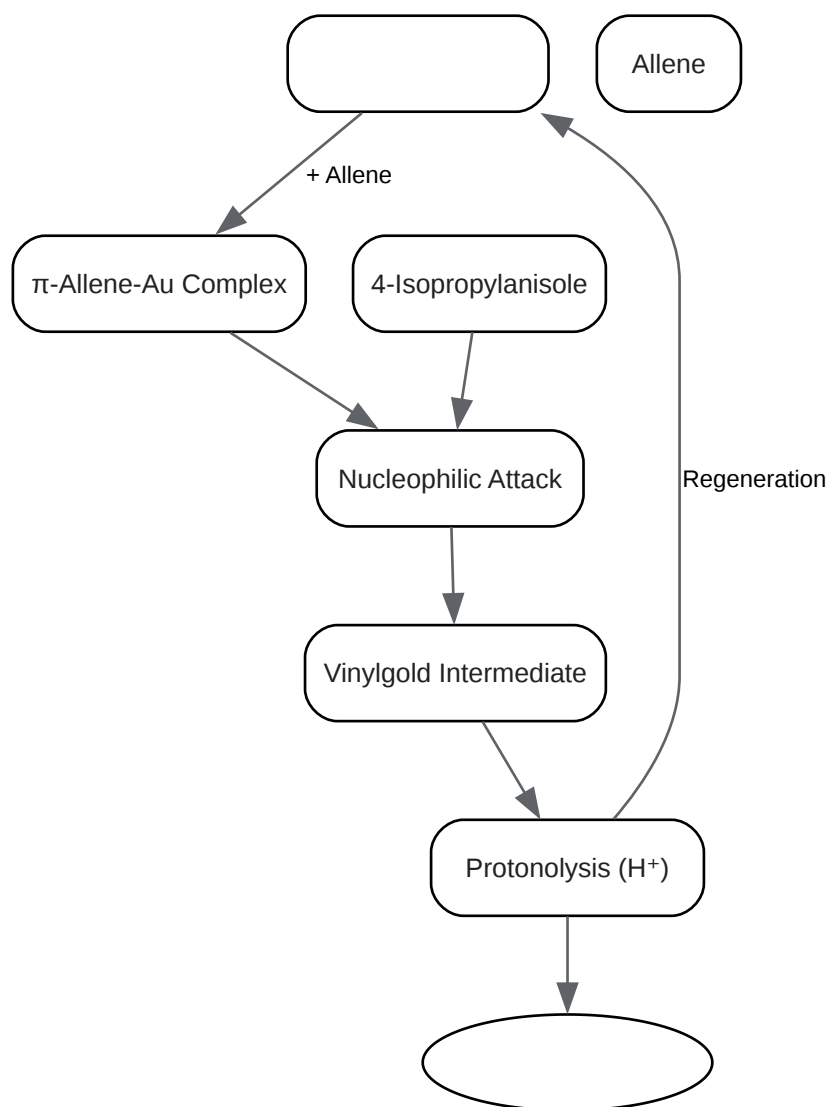
### Experimental Workflow for Gold(I)-Catalyzed Hydroarylation



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Caption: Workflow for the Gold(I)-catalyzed hydroarylation of allenes.

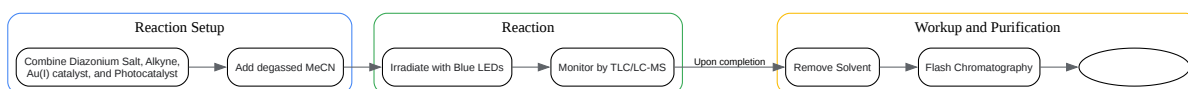
### Catalytic Cycle for Hydroarylation



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Caption: Proposed catalytic cycle for the hydroarylation of allenes.

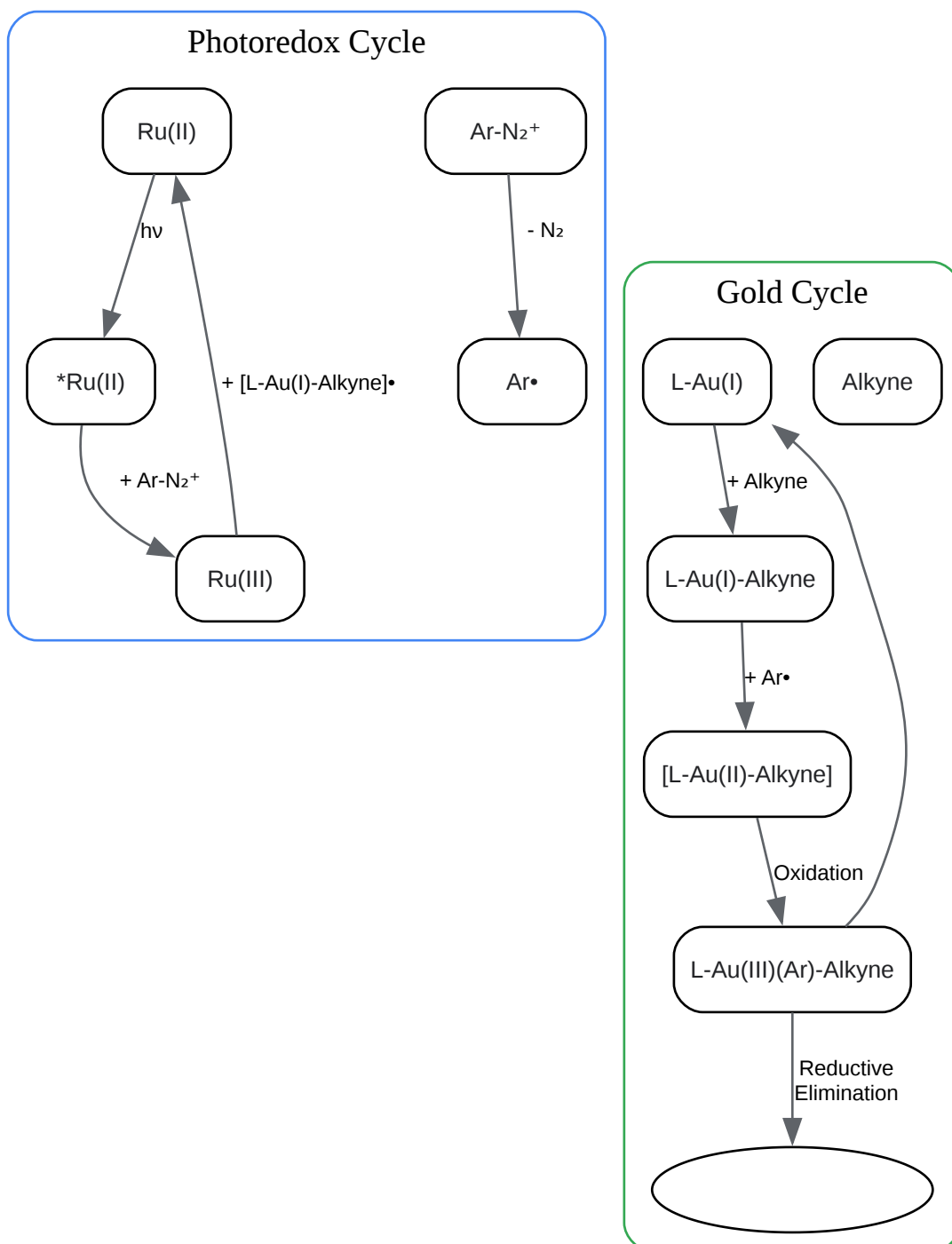
## Experimental Workflow for Dual Gold/Photoredox Catalysis



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Caption: Workflow for the dual gold/photoredox-catalyzed arylation.

## Catalytic Cycles for Dual Gold/Photoredox Arylation



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Caption: Proposed catalytic cycles for the dual gold/photoredox arylation.

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